

# Spectroscopic Profile of 2-Isopropylidenecyclohexanone: A Technical Guide

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## Compound of Interest

Compound Name: *Cyclohexanone, 2-(1-methylethylidene)-*  
CAS No.: 13747-73-4  
Cat. No.: B083054

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for 2-isopropylidenecyclohexanone, a valuable intermediate in organic synthesis. The following sections detail its mass spectrometry, nuclear magnetic resonance (NMR), and infrared (IR) spectroscopy characteristics, along with standardized experimental protocols for data acquisition.

## Mass Spectrometry

The mass spectrum of 2-isopropylidenecyclohexanone provides key information about its molecular weight and fragmentation pattern, aiding in its identification and structural elucidation.

Data Summary:

| Parameter            | Value                            |
|----------------------|----------------------------------|
| Molecular Formula    | C <sub>9</sub> H <sub>14</sub> O |
| Molecular Weight     | 138.21 g/mol                     |
| Major Fragment (m/z) | 123                              |
| Major Fragment (m/z) | 95                               |
| Major Fragment (m/z) | 67                               |

#### Experimental Protocol:

Mass spectra are typically acquired using an electron ionization (EI) mass spectrometer. The sample is introduced into the ion source, often via a gas chromatograph (GC-MS) for separation and purification. In the ion source, the sample is bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation of the molecule. The resulting positively charged ions are then accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer. A detector then records the abundance of each ion, generating the mass spectrum.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for determining the carbon-hydrogen framework of a molecule. While specific experimental data for 2-isopropylidenecyclohexanone is not readily available in public databases, a theoretical analysis based on its structure allows for the prediction of its <sup>1</sup>H and <sup>13</sup>C NMR spectra.

#### Predicted <sup>1</sup>H NMR Data:

| Chemical Shift (ppm) | Multiplicity | Integration | Assignment                                   |
|----------------------|--------------|-------------|----------------------------------------------|
| ~ 2.4 - 2.6          | m            | 4H          | -CH <sub>2</sub> - (adjacent to C=O and C=C) |
| ~ 1.8 - 2.0          | m            | 2H          | -CH <sub>2</sub> -                           |
| ~ 1.7 - 1.9          | s            | 6H          | =C(CH <sub>3</sub> ) <sub>2</sub>            |

Predicted <sup>13</sup>C NMR Data:

| Chemical Shift (ppm) | Assignment                        |
|----------------------|-----------------------------------|
| ~ 200 - 210          | C=O                               |
| ~ 135 - 145          | =C(CH <sub>3</sub> ) <sub>2</sub> |
| ~ 120 - 130          | =C-                               |
| ~ 35 - 45            | -CH <sub>2</sub> - (α to C=O)     |
| ~ 25 - 35            | -CH <sub>2</sub> -                |
| ~ 20 - 30            | =C(CH <sub>3</sub> ) <sub>2</sub> |

Experimental Protocol:

NMR spectra are obtained by dissolving the sample in a deuterated solvent (e.g., CDCl<sub>3</sub>) and placing it in a strong, uniform magnetic field. For <sup>1</sup>H NMR, a radiofrequency pulse excites the hydrogen nuclei. The subsequent relaxation of these nuclei back to their ground state emits a signal that is detected and converted into a spectrum. For <sup>13</sup>C NMR, a similar process is used, often with broadband proton decoupling to simplify the spectrum by removing C-H splitting, resulting in a single peak for each unique carbon atom.

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Data:

| Wavenumber (cm <sup>-1</sup> ) | Intensity | Assignment                     |
|--------------------------------|-----------|--------------------------------|
| ~ 2960 - 2850                  | Strong    | C-H stretch (sp <sup>3</sup> ) |
| ~ 1715                         | Strong    | C=O stretch                    |
| ~ 1650                         | Medium    | C=C stretch                    |

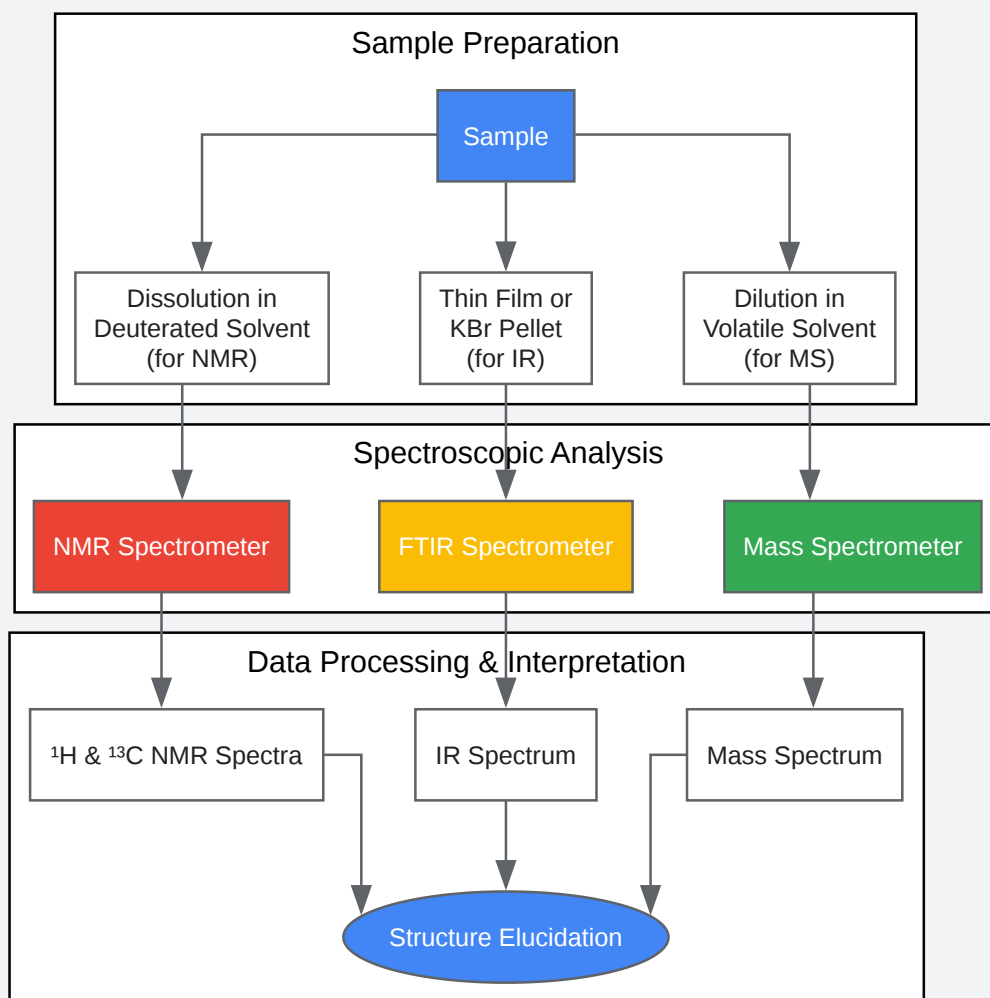
Experimental Protocol:

IR spectra can be obtained using a Fourier Transform Infrared (FTIR) spectrometer. A small amount of the liquid sample can be placed as a thin film between two salt plates (e.g., NaCl or KBr). For solid samples, they can be dissolved in a suitable solvent and a thin film cast onto a salt plate, or mixed with KBr powder and pressed into a pellet. The sample is then exposed to a beam of infrared radiation, and the instrument measures the amount of light absorbed at each frequency.

## Visualizations

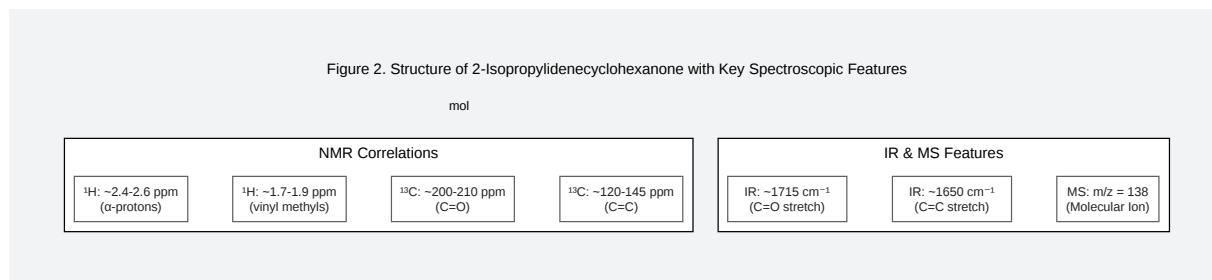
To aid in the understanding of the spectroscopic analysis workflow and the structural correlations, the following diagrams are provided.

Figure 1. General Workflow for Spectroscopic Analysis



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Figure 1. General Workflow for Spectroscopic Analysis



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Figure 2. Structure of 2-Isopropylidenecyclohexanone with Key Spectroscopic Features

- To cite this document: BenchChem. [Spectroscopic Profile of 2-Isopropylidenecyclohexanone: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b083054/docs#spectroscopic-profile-of-2-isopropylidenecyclohexanone-a-technical-guide\]](https://www.benchchem.com/product/b083054/docs#spectroscopic-profile-of-2-isopropylidenecyclohexanone-a-technical-guide)

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